3-Hydroxycyclobutanecarboxylic acid structure and properties.

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Compound of Interest	
Compound Name:	*3-Hydroxycyclobutanecarboxylic acid*
CAS No.:	*552849-33-9*
Cat. No.:	*B3021971*

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An In-depth Technical Guide to **3-Hydroxycyclobutanecarboxylic Acid**: Structure, Properties, and Applications

Introduction

3-Hydroxycyclobutanecarboxylic acid is a functionalized cyclobutane derivative that has garnered significant attention as a versatile building block in organic synthesis, particularly within the pharmaceutical and medicinal chemistry sectors.[1] Its rigid, four-membered ring structure, combined with the presence of both hydroxyl and carboxylic acid functional groups, provides a unique scaffold for creating complex molecules with well-defined three-dimensional geometries. The inherent ring strain of the cyclobutane core influences bond angles and reactivity, offering distinct synthetic pathways compared to more common five- or six-membered ring systems. This guide provides a comprehensive overview of the structure, stereochemistry, physicochemical properties, synthesis, and applications of **3-hydroxycyclobutanecarboxylic acid**, tailored for researchers, scientists, and drug development professionals.

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Molecular Structure and Stereochemistry

The fundamental structure of **3-hydroxycyclobutanecarboxylic acid** consists of a cyclobutane ring substituted with a hydroxyl (-OH) group and a carboxylic acid (-COOH) group at the 1- and 3-positions. This substitution pattern gives rise to stereoisomerism, resulting in two distinct diastereomers: cis and trans.

- cis-isomer: The hydroxyl and carboxylic acid groups are on the same side of the cyclobutane ring.
- trans-isomer: The hydroxyl and carboxylic acid groups are on opposite sides of the ring.[2]

The stereochemistry of these isomers is critical as it dictates the molecule's overall shape and how it interacts with biological targets, a crucial factor in drug design.[2]

Caption: 2D structures of cis and trans isomers.

Table 1: Chemical Identifiers for **3-Hydroxycyclobutanecarboxylic Acid** and its Isomers

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Hydroxycyclobutanecarboxylic acid (mixture)	194788-10-8[1][3][4][5]	$C_5H_8O_3$[1][3][4]	116.12[3][4][6]
cis-3-Hydroxycyclobutanecarboxylic acid	552849-33-9[7][8][9]	$C_5H_8O_3$[7][9]	116.12[7][9]
trans-3-Hydroxycyclobutanecarboxylic acid	1268521-85-2[2][6][10]	$C_5H_8O_3$[2]	116.12[2][10]

Physicochemical Properties

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The presence of both a hydrogen-bond-donating hydroxyl group and a hydrogen-bond-donating/accepting carboxylic acid group makes **3-hydroxycyclobutanecarboxylic acid** a polar molecule, generally soluble in polar solvents.[2] Many of its physical properties are predicted values, as extensive experimental data is not always available.

Table 2: Physicochemical Properties of **3-Hydroxycyclobutanecarboxylic Acid**

Property	Value	Source
Appearance	Colorless crystalline solid[1] / Colorless to pale yellow solid[2]	[1][2]
Boiling Point	290.1 °C at 760 mmHg (Predicted)	[1][4][9]
Density	1.448 g/cm³ (Predicted)	[1][4][9]
Flash Point	143.5 °C (Predicted)	[1][4]
pKa	4.54 ± 0.40 (Predicted)	[9]
LogP	-0.15810 (Predicted)	[1]
Storage Temperature	2-8°C	[9]

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and purity of **3-hydroxycyclobutanecarboxylic acid**. The key expected features in ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry are outlined below.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence for the key functional groups.

- O–H Stretching: A very broad absorption is expected in the 2500-3300 cm^{-1} range, characteristic of the hydrogen-bonded O-H in the carboxylic acid dimer.[11][12] This band will overlap with the C-H stretching signals. A separate, sharper O-H stretch for the alcohol group may also be visible.

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- C=O Stretching: An intense, sharp absorption band is expected between 1690 and 1760 cm^{-1}. For dimeric carboxylic acids, this peak is typically centered around 1710 cm^{-1}.[11][12]

- C–O Stretching: A band in the 1210-1320 cm^{-1} region corresponds to the C-O stretch of the carboxylic acid.[12]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton of the carboxylic acid (–COOH) is highly deshielded and typically appears as a broad singlet far downfield, often near 12 δ.[11] The protons on the cyclobutane ring would appear in the aliphatic region, with their specific chemical shifts and coupling patterns being highly dependent on the cis or trans stereochemistry. The proton attached to the same carbon as the hydroxyl group (CH-OH) would be shifted downfield compared to the other ring protons.

- ^{13}C NMR: The carbonyl carbon of the carboxylic acid is expected to resonate in the 165-185 δ range.[11] The carbon bearing the hydroxyl group would appear around 60-70 δ, while the other ring carbons would be found further upfield.

Mass Spectrometry

In mass spectrometry, the molecular ion peak (M^+) may be observed, though it can be weak for straight-chain carboxylic acids.[13] Common fragmentation patterns for carboxylic acids include the loss of the hydroxyl group ([M-17]) and the loss of the entire carboxyl group ([M-45]).[13] A characteristic fragmentation for larger acids is the McLafferty rearrangement, which can result in a prominent peak at m/z 60 for a γ-hydrogen-containing acid.[13][14]

Table 3: Predicted Mass Spectrometry Data (m/z of Adducts)

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Adduct	Predicted m/z
$[M+H]^+$	117.05462
$[M+Na]^+$	139.03656
$[M-H]^-$	115.04006
$[M+NH_4]^+$	134.08116

Source:[15]

Synthesis and Chemical Reactivity

Synthetic Pathways

A common and practical route to **3-hydroxycyclobutanecarboxylic acid** involves the stereoselective reduction of a 3-oxocyclobutanecarboxylate precursor. The keto group can be reduced using various reducing agents, and the choice of agent and reaction conditions can influence the stereochemical outcome (cis vs. trans). The resulting ester is then hydrolyzed to yield the final carboxylic acid.

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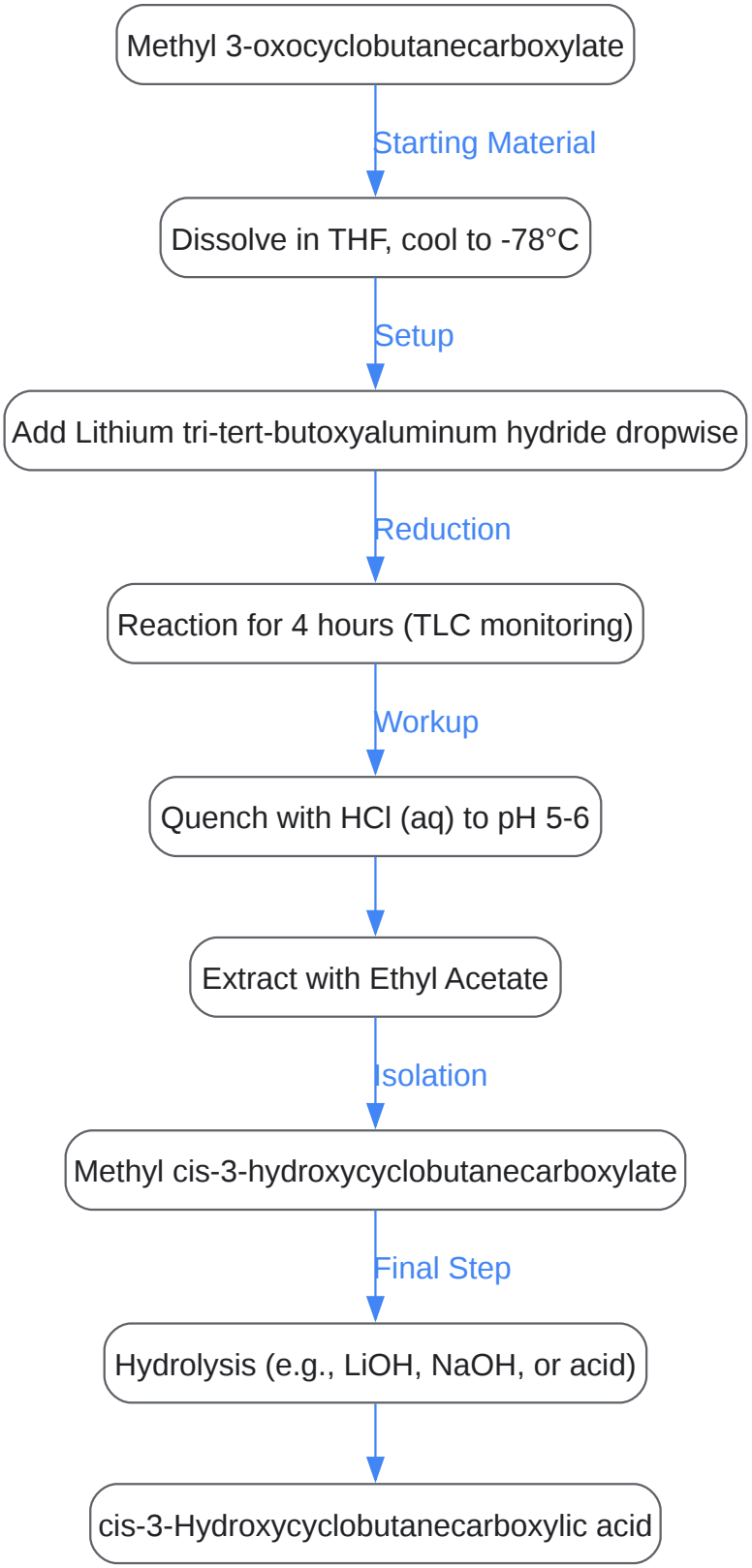

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Caption: General workflow for the synthesis of the cis-isomer.

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Example Experimental Protocol: Synthesis of Methyl cis-3-hydroxycyclobutanecarboxylate

This protocol describes the reduction step to form the ester precursor.[16] The final hydrolysis step would follow standard procedures.

- Preparation: Dissolve Methyl 3-oxocyclobutanecarboxylate (1.0 eq.) in anhydrous tetrahydrofuran (THF).
- Cooling: Cool the solution to a temperature between -78°C and -60°C in a dry ice/acetone bath.
- Reduction: While stirring, slowly add a THF solution of lithium tri-tert-butoxyaluminum hydride (1.5 eq.) dropwise, maintaining the low temperature.
- Reaction Monitoring: Allow the reaction to proceed for approximately 4 hours. Monitor the consumption of the starting material using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, quench it by carefully adding 6 M hydrochloric acid dropwise at approximately 0°C until the pH of the solution is between 5 and 6.
- Extraction: Dilute the mixture with ethyl acetate and stir for 30 minutes. Filter the mixture through a pad of celite, washing the filter cake with additional ethyl acetate. Separate the organic layer and extract the aqueous phase with ethyl acetate.
- Isolation: Combine all organic phases, dry over a suitable drying agent (e.g., Na_2SO_4), filter, and concentrate under reduced pressure to yield the product, methyl cis-3-hydroxycyclobutanecarboxylate.[16]

Chemical Reactivity

The bifunctional nature of **3-hydroxycyclobutanecarboxylic acid** allows for a wide range of chemical transformations:

- Hydroxyl Group: Can undergo esterification, etherification, or oxidation to the corresponding ketone (3-oxocyclobutanecarboxylic acid).

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- Carboxylic Acid Group: Can be readily converted to esters, amides, acid chlorides, or reduced to the corresponding alcohol.

This dual reactivity makes it a powerful scaffold for building molecular complexity.

Applications in Research and Drug Development

The unique, constrained structure of the cyclobutane ring makes **3-hydroxycyclobutanecarboxylic acid** and its derivatives highly valuable in medicinal chemistry. The rigid framework helps to lock substituents into specific spatial orientations, which can lead to enhanced binding affinity and selectivity for biological targets.

- Scaffold for Bioactive Molecules: The carboxylic acid group is a common pharmacophore in many drugs, enhancing water solubility and enabling strong interactions (e.g., hydrogen bonding, salt bridges) with enzyme active sites.[17] However, it can also limit membrane permeability.[18][19] The 3-hydroxycyclobutane scaffold allows chemists to present this crucial group within a novel conformational context.

- PET Imaging Agents: The cis-isomer has been specifically identified as a useful precursor in the preparation of Positron Emission Tomography (PET) imaging agents for detecting human tumors.[8] This highlights its utility in developing advanced diagnostic tools.

- Intermediates in Synthesis: As a readily available intermediate, it allows researchers to bypass the often complex synthesis of the core cyclobutane structure and focus on functional group elaboration to create libraries of compounds for screening.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-hydroxycyclobutanecarboxylic acid** is classified as an irritant.[6]

- Hazard Statements:
  - H315: Causes skin irritation.[6]
  - H319: Causes serious eye irritation.[6]
  - H335: May cause respiratory irritation.[6]

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- Precautions: Standard laboratory safety precautions should be taken, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

3-Hydroxycyclobutanecarboxylic acid is a key building block whose value lies in its unique combination of a strained cyclobutane ring and versatile hydroxyl and carboxylic acid functionalities. Its distinct stereoisomers provide a rigid and tunable scaffold that is highly sought after in modern drug discovery and organic synthesis. The well-characterized synthetic routes and predictable reactivity profile ensure its continued importance as a foundational element for creating novel, high-value molecules with specific and potent biological activities.

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